

4-Nitrophenyl phenylphosphonate safety data sheet

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Compound of Interest

Compound Name: 4-Nitrophenyl phenylphosphonate

Cat. No.: B1230566

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An In-depth Technical Guide to the Safety Profile of **4-Nitrophenyl phenylphosphonate**

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is a technical guide compiled from publicly available safety data and scientific literature. It is not a substitute for a manufacturer-provided, legally-mandated Safety Data Sheet (SDS). Always refer to the specific SDS provided by your supplier before handling this chemical.

Introduction

4-Nitrophenyl phenylphosphonate (NPPP), CAS No. 57072-35-2, is a chemical compound used in research primarily as a substrate for 5'-nucleotide phosphodiesterases.^{[1][2][3]} While specific toxicological data for this compound is limited, its structural classification as an organophosphorus ester warrants a thorough evaluation of its potential hazards.

Organophosphorus compounds (OPs) are a well-studied class of chemicals known for their neurotoxic effects, which are primarily mediated through the inhibition of acetylcholinesterase (AChE).^{[4][5][6][7]} This guide provides a summary of the available data for NPPP and discusses the potential risks associated with its chemical class to ensure safe handling and use in a laboratory setting.

Hazard Identification and Classification

The available Safety Data Sheet (SDS) for **4-Nitrophenyl phenylphosphonate** (CAS 57072-35-2) from one supplier indicates that the substance is not classified as hazardous according to

the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[8]

Table 1: GHS Classification Summary (as per available SDS)

Feature	Classification	Source
GHS Classification	Not classified	[8]
Signal Word	None	[8]
Hazard Pictograms	None	[8]
Hazard Statements	None	[8]

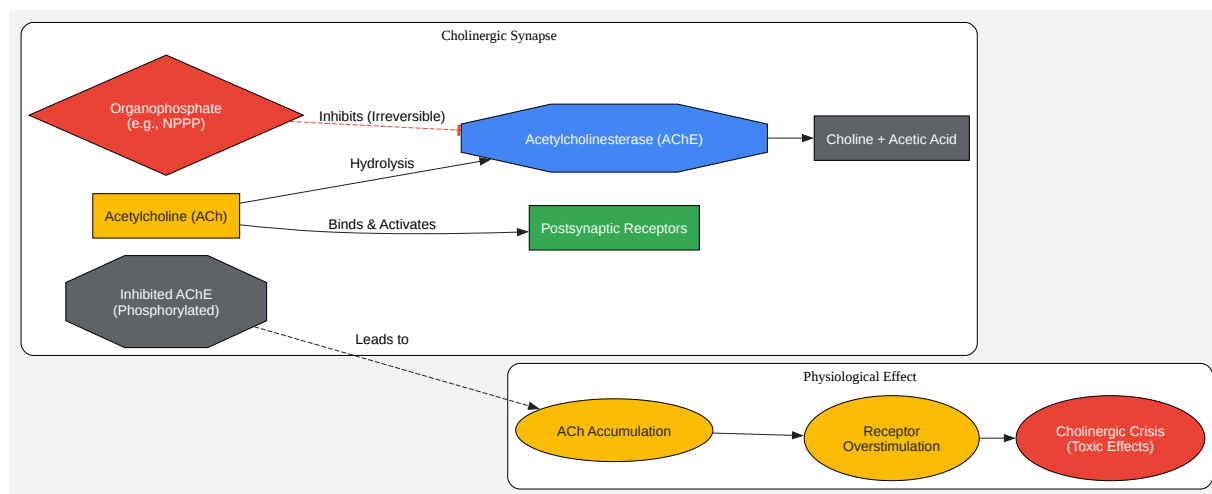
Important Note: The lack of a formal hazard classification may indicate a lack of comprehensive testing rather than an absence of risk. Given that NPPP is an organophosphate, it is prudent to handle it with care, assuming potential toxicity consistent with this class of compounds until more data becomes available.

Toxicological Profile and Mechanism of Action

No specific toxicological studies (e.g., LD50 values) for **4-Nitrophenyl phenylphosphonate** were found in the provided search results. However, the primary mechanism of toxicity for organophosphates is the irreversible inhibition of acetylcholinesterase (AChE).[4][7]

Presumed Mechanism: Acetylcholinesterase Inhibition

Acetylcholinesterase is a critical enzyme that hydrolyzes the neurotransmitter acetylcholine (ACh) in cholinergic synapses, terminating the nerve signal.[4][7] The inhibition of AChE by organophosphates leads to an accumulation of ACh in the synaptic cleft. This causes continuous stimulation of muscarinic and nicotinic receptors, resulting in a state known as a "cholinergic crisis".[4][5][7] Symptoms of acute poisoning can include agitation, muscle weakness, hypersalivation, respiratory failure, and convulsions.[7]



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Caption: Presumed mechanism of **4-Nitrophenyl phenylphosphonate** as an organophosphate inhibitor of acetylcholinesterase.

Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **4-Nitrophenyl phenylphosphonate** are largely undetermined in the available safety documentation.

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₀ NO ₅ P	[2][3][9]
Molecular Weight	279.19 g/mol	[3][10]
Appearance	Crystalline solid / Powder	[2][10]
Purity	≥98%	[3][10]
Melting Point	Undetermined	[8]
Boiling Point	Undetermined	[8]
Solubility	Acetone: 50 mg/mL DMSO: 14 mg/mL DMF: 30 mg/mL	[2][10]
Storage Temperature	-20°C	[9][10]
Flash Point	Not applicable	[8][10]

Safe Handling and Emergency Protocols

Despite the lack of a formal hazard classification in one SDS, prudent laboratory practices for handling potentially toxic organophosphorus compounds should be strictly followed.

Exposure Controls and Personal Protection

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[10]
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.[10]
 - Respiratory Protection: If handling as a powder where dust may be generated, use a NIOSH-approved respirator (e.g., N95).[10]

First Aid Measures

The first aid measures below are general recommendations. In case of exposure, consult the supplier-specific SDS immediately.

- Inhalation: Move the person to fresh air. If symptoms persist, seek medical attention.[\[8\]](#)
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and water. [\[8\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[8\]](#)
- Ingestion: If the person is conscious, rinse their mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[8\]](#)

Caption: General first aid workflow for exposure to **4-Nitrophenyl phenylphosphonate**.

Experimental Protocols: Standard Toxicity Assessment

While specific experimental data for NPPP is unavailable, the methodologies for assessing the toxicity of a novel chemical compound typically follow standardized guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD).

Protocol Example: Acute Oral Toxicity (based on OECD Guideline 423)

This protocol is a common method used to determine the acute toxicity of a substance after oral ingestion.

- Objective: To determine a substance's intrinsic toxicity and classify it into a GHS category.
- Animals: Typically, female rats are used in a stepwise procedure.
- Procedure:
 - A group of three animals is dosed at a specific starting level (e.g., 300 mg/kg body weight).

- Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- Outcome 1: If mortality occurs in two or three animals, the test is repeated at a lower dose level.
- Outcome 2: If one or no animals die, the test is repeated with three more animals at the same dose level. If the overall mortality is low, testing at a higher dose may be conducted.
- Data Collection: Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly. A gross necropsy is performed on all animals at the end of the study.
- Endpoint: The result is not a precise LD50 value but rather a classification into a toxicity category, which informs the hazard labeling.

Conclusion

4-Nitrophenyl phenylphosphonate is a research chemical with limited publicly available safety and toxicological data. The existing SDS from one supplier does not classify it as hazardous. However, its classification as an organophosphate necessitates that it be handled with significant caution. The primary toxicological concern for this class of compounds is the potent and often irreversible inhibition of acetylcholinesterase, a mechanism with severe neurotoxic potential. Researchers must prioritize stringent safety measures, including the use of appropriate engineering controls and personal protective equipment, and be prepared to implement emergency first aid protocols. Until comprehensive toxicological data for **4-Nitrophenyl phenylphosphonate** becomes available, it is prudent to treat it as a potentially hazardous substance.

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